

1-Bromoundecane-D23 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 1-Bromoundecane-D23

Cat. No.: B1381412

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An In-depth Technical Guide on the Material Safety Data Sheet (MSDS) for **1-Bromoundecane-D23**

Disclaimer: Specific safety data for **1-Bromoundecane-D23** is not readily available. This guide is based on the Material Safety Data Sheet (MSDS) for the non-deuterated analog, 1-Bromoundecane. It is presumed that the isotopic labeling has a negligible effect on the chemical's hazardous properties. Researchers should handle the deuterated compound with the same precautions as the non-deuterated form.

Chemical Identification and Physical Properties

1-Bromoundecane-D23 is the deuterated form of 1-Bromoundecane, an alkyl halide. While specific data for the deuterated compound is scarce, the properties of 1-Bromoundecane provide a close approximation.

Table 1: Physical and Chemical Properties of 1-Bromoundecane

Property	Value	Source
Molecular Formula	C11H23Br	[1]
Molecular Weight	235.20 g/mol	[2]
Appearance	Clear, colorless liquid	[2][3]
Odor	Odorless	
Melting Point	-9 °C (15.8 °F)	
Boiling Point	137 - 138 °C (278.6 - 280.4 °F) @ 18 mmHg	
Flash Point	> 110 °C (> 230 °F)	
Density	1.054 g/mL at 25 °C	
Vapor Density	8.2 (vs air)	
Refractive Index	n _{20/D} 1.457	
Solubility	No information available	

Hazard Identification and Classification

1-Bromoundecane is classified as a hazardous chemical. The GHS classification indicates that it can cause skin and eye irritation, and may cause respiratory irritation.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Inhalation Toxicity - Vapors	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Toxicological Information

The toxicological properties of 1-Bromoundecane have not been fully investigated. However, the available data indicates several potential health effects.

Table 3: Summary of Toxicological Effects

Effect	Information	Source
Acute Toxicity	Harmful if inhaled.	
Skin Corrosion/Irritation	Causes skin irritation.	
Serious Eye Damage/Irritation	Causes serious eye irritation.	
STOT - single exposure	May cause respiratory irritation. The target organ is the respiratory system.	
Mutagenic Effects	No information available.	
Reproductive Effects	No information available.	
Developmental Effects	No information available.	
Teratogenicity	No information available.	
Aspiration Hazard	No information available.	

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are derived from the safety data sheets for 1-Bromoundecane and should be strictly followed when handling **1-Bromoundecane-D23**.

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Use only outdoors or in a well-ventilated area. Ensure that eyewash stations and safety showers are close to the workstation location.
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. Viton® gloves are recommended.

- **Respiratory Protection:** Under normal use conditions, no protective equipment is needed. If engineering controls are not sufficient, a respirator may be required.

Safe Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.
- **Storage:** Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed. Store away from strong oxidizing agents and strong bases.

First-Aid Measures

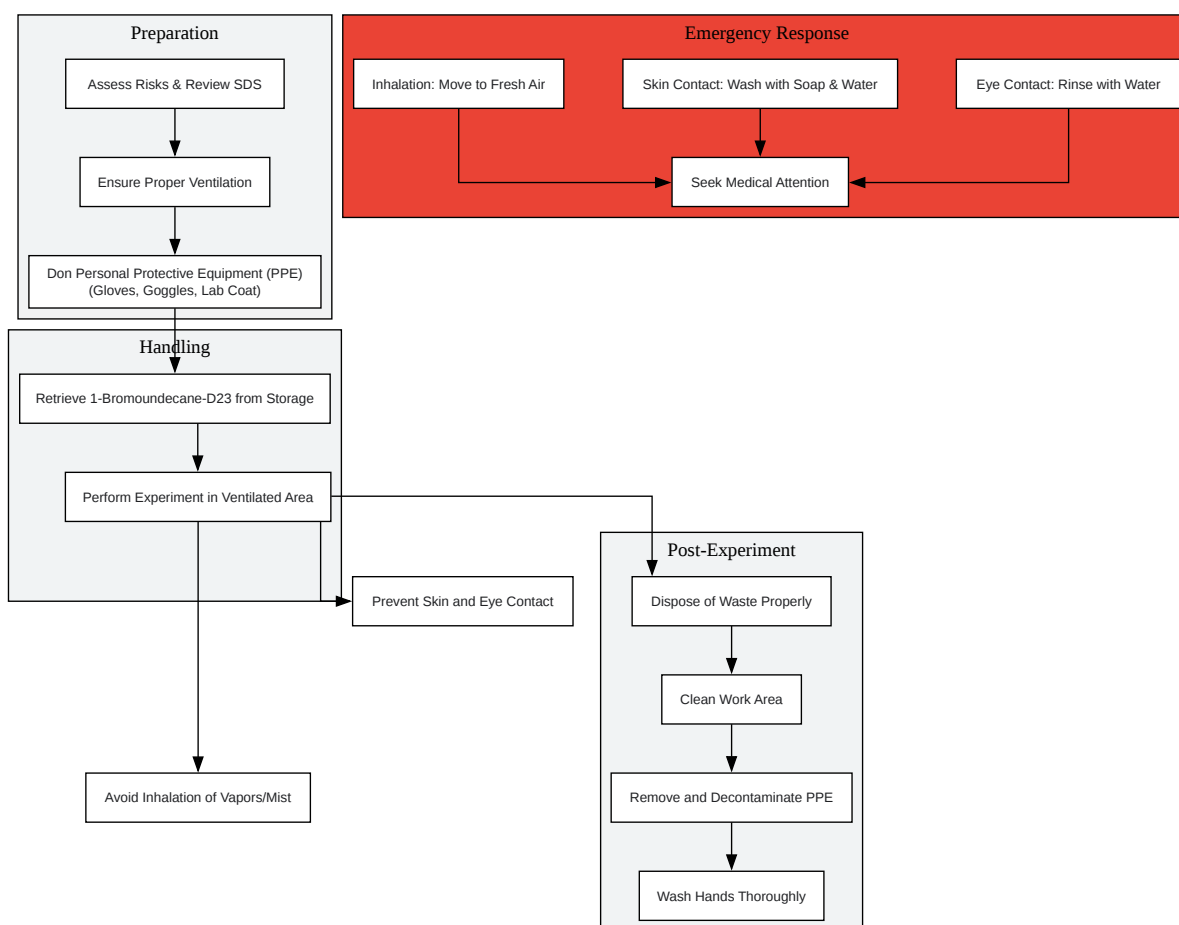
- **Inhalation:** If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- **Skin Contact:** If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- **Ingestion:** Clean mouth with water. Get medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Hazardous Combustion Products:** Carbon monoxide (CO), Carbon dioxide (CO₂), and Hydrogen halides.
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Visualized Workflow: Safe Handling Protocol

The following diagram illustrates the logical workflow for the safe handling of **1-Bromoundecane-D23** in a laboratory setting.



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Caption: Safe handling workflow for **1-Bromoundecane-D23**.

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